

Cross-validation of experimental results with published data on AAPV-CMK.

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Compound of Interest

Compound Name: *Ala-Ala-Pro-Val-Chloromethylketone*

Cat. No.: *B1336814*

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Cross-Validation of AAPV-CMK: A Comparative Performance Analysis

For researchers, scientists, and professionals in drug development, this guide provides an objective comparison of the experimental performance of AAPV-CMK (MeOSuc-Ala-Ala-Pro-Val-chloromethyl ketone) against other relevant protease inhibitors. The data presented is based on publicly available information to facilitate an informed cross-validation of experimental results.

AAPV-CMK is a well-established, irreversible inhibitor of several serine proteases, most notably human leukocyte elastase (HLE).[1] It also demonstrates inhibitory activity against cathepsin G and proteinase 3.[1][2][3] Its mechanism of action involves the chloromethyl ketone (CMK) moiety, which forms a covalent bond with a critical serine or cysteine residue within the active site of the target protease, leading to irreversible inactivation. This targeted action makes AAPV-CMK a valuable tool in studying the roles of these proteases in various physiological and pathological processes.

Comparative Inhibitory Activity

To provide a clear benchmark for the performance of AAPV-CMK, the following table summarizes its inhibitory constants (K_i) and half-maximal inhibitory concentrations (IC_{50})

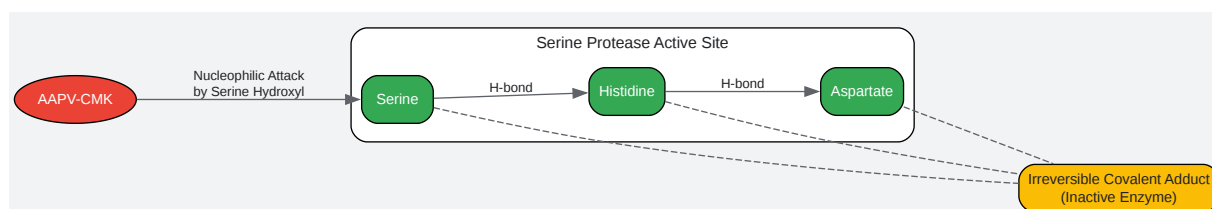
against its primary targets, alongside data for alternative inhibitors. This allows for a direct comparison of potency and selectivity.

Inhibitor	Target Protease	Ki	IC50
MeOSuc-AAPV-CMK (SPCK)	Human Leukocyte Elastase (HLE)	10 μ M	Not Available
Cathepsin G	Not Available	Not Available	Not Available
Proteinase 3	Not Available	Not Available	
Sivelestat	Human Leukocyte Elastase (HLE)	200 nM	44 nM
Cathepsin G	> 100 μ M	Not Available	Not Available
Proteinase 3	Not Available	Not Available	
Cathepsin G Inhibitor I	Cathepsin G	63 nM	53 nM
Ulinastatin	Proteinase 3	Not Available	Not Available

Note: "Not Available" indicates that the specific data was not found in the surveyed public literature.

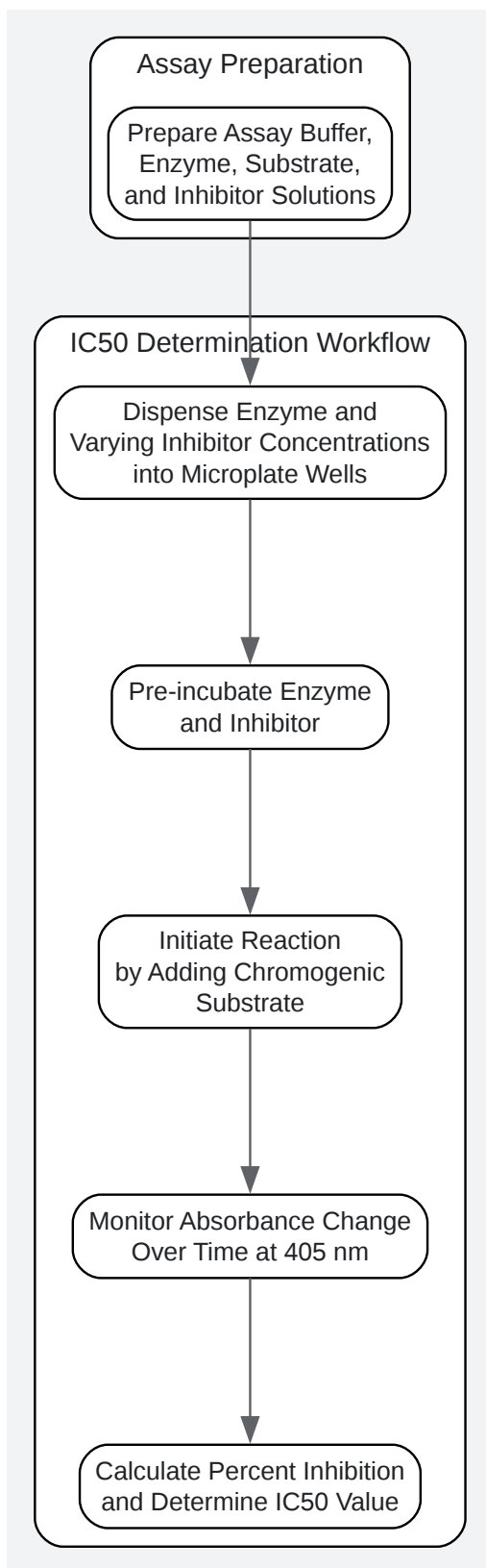
Signaling Pathway and Experimental Workflow Visualizations

To further elucidate the mechanisms and experimental designs discussed, the following diagrams are provided.



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AAPV-CMK Covalent Inhibition Mechanism



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References

- 1. MeOSuc-AAPV-CMK (Elastase Inhibitor III) | Elastase | 65144-34-5 | Invivochem [[invivochem.com](https://www.invivochem.com)]
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- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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